

# discovery and history of Dimethyl 4-hydroxyisophthalate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dimethyl 4-hydroxyisophthalate

Cat. No.: B1293594

[Get Quote](#)

## Dimethyl 4-hydroxyisophthalate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of **Dimethyl 4-hydroxyisophthalate**, a molecule of interest in chemical synthesis and with potential, though not fully elucidated, biological activities. This document covers the historical context of its discovery, its key physicochemical properties, a detailed experimental protocol for its synthesis, and a summary of the known biological effects of its parent compound and derivatives. The information is presented to be a valuable resource for researchers in organic chemistry, medicinal chemistry, and drug development.

### Introduction

**Dimethyl 4-hydroxyisophthalate**, with the IUPAC name dimethyl 4-hydroxybenzene-1,3-dicarboxylate, is an organic compound belonging to the family of phthalate esters.[1] It is a derivative of 4-hydroxyisophthalic acid, a compound that has been explored for its potential analgesic, antipyretic, antioxidant, and anti-inflammatory properties.[2][3][4] **Dimethyl 4-hydroxyisophthalate** serves as a valuable building block in organic synthesis.[5] This guide

aims to consolidate the available technical information on this compound, focusing on its discovery, properties, synthesis, and biological relevance.

## History and Discovery

The parent compound, 4-hydroxyisophthalic acid, has been known to the scientific community since at least the early 20th century. A German patent from 1913 describes a method for its preparation by boiling salicylic acid with carbon tetrachloride in an alkaline medium in the presence of copper powder.[3] Later, in 1954, Baine and his colleagues at The University of Texas published a paper on the high-pressure carbonation of potassium phenate, which also yielded 4-hydroxyisophthalic acid.[3] In this 1954 publication, the dimethyl ester, **Dimethyl 4-hydroxyisophthalate**, is explicitly mentioned as having a melting point of 97.5°C.[3]

A United States patent filed in 1956 and granted in 1960 further documents the existence and utility of **Dimethyl 4-hydroxyisophthalate**. [6] The patent describes a process for the manufacture of derivatives of 4-hydroxyisophthalic acid and specifies the melting point of the dimethyl ester as 94-95°C, along with a method for its separation.[6] These historical records indicate that while a singular "discovery" paper for **Dimethyl 4-hydroxyisophthalate** is not readily apparent, its synthesis and basic characterization were established by the mid-20th century as a direct extension of the chemistry of its parent acid.

## Physicochemical Properties

A summary of the key physicochemical properties of **Dimethyl 4-hydroxyisophthalate** is provided in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>5</sub>	[1]
Molecular Weight	210.18 g/mol	[1]
CAS Number	5985-24-0	[1]
Melting Point	97-97.5 °C	[3][7]
Boiling Point	305 °C	[5]
Density	1.284 g/cm <sup>3</sup>	[7]
Appearance	White to off-white solid	[5]
Solubility	Acetonitrile (Slightly), Chloroform (Slightly)	[5]
pKa	8.15 ± 0.18 (Predicted)	[7]

## Experimental Protocols

The synthesis of **Dimethyl 4-hydroxyisophthalate** is most commonly achieved through the Fischer esterification of 4-hydroxyisophthalic acid with methanol in the presence of an acid catalyst. A modern and detailed protocol is provided in a 2019 patent.[8]

## Synthesis of Dimethyl 4-hydroxyisophthalate via Fischer Esterification[8]

Materials:

- 4-hydroxyisophthalic acid (1 equivalent)
- Methanol (as solvent)
- Thionyl chloride (catalyst)
- Nitrogen atmosphere

Procedure:

- To a solution of 4-hydroxyisophthalic acid (e.g., 5 g, 27.5 mmol) in methanol (50 mL) at 0°C under a nitrogen atmosphere, add thionyl chloride (15 mL, 206 mmol) dropwise.
- Stir the resulting solution at room temperature for 30 minutes.
- Gently heat the reaction mixture to reflux and maintain for 6 hours.
- Allow the reaction to cool to room temperature.
- A precipitate will form upon cooling. Collect the solid product by filtration.
- The collected white solid is **Dimethyl 4-hydroxyisophthalate** (e.g., 5.32 g, 92% yield).

#### Characterization Data:

- <sup>1</sup>H NMR (DMSO-d<sub>6</sub>, 400 MHz): δ (ppm) 11.01 (s, 1H), 8.36 (d, J=2.4 Hz, 1H), 8.04 (dd, J=8.6, 2.4 Hz, 1H), 7.10 (d, J=8.6 Hz, 1H), 3.91 (s, 3H), 3.83 (s, 3H).[8]

## Biological Activity and Signaling Pathways

The direct biological activity and specific signaling pathways of **Dimethyl 4-hydroxyisophthalate** are not extensively documented in publicly available literature. However, studies on its parent compound, 4-hydroxyisophthalic acid, and its derivatives provide some insight into potential areas of interest for drug development professionals.

## Known Biological Effects of 4-Hydroxyisophthalic Acid and its Derivatives

- **Anti-inflammatory and Analgesic Properties:** 4-Hydroxyisophthalic acid has been investigated as a potential alternative to aspirin, suggesting it may possess anti-inflammatory and analgesic effects.[3][4]
- **Antioxidant Activity:** The parent acid has demonstrated antioxidant properties and the ability to scavenge free radicals.[2]
- **Antimicrobial Activity:** A series of 1,3-bis-anilides of 4-hydroxyisophthalic acid have been synthesized and tested for their antibacterial and antifungal activities.[9] The results indicated

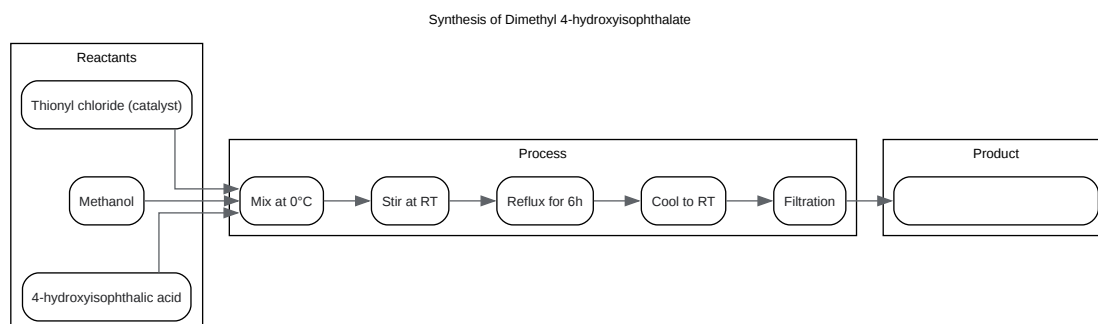
significant activity against both Gram-positive and Gram-negative bacteria, with iodo-derivatives showing a broad spectrum of antimicrobial activity.[9]

## Potential Biological Effects of Dimethyl 4-hydroxyisophthalate

Limited information suggests that **Dimethyl 4-hydroxyisophthalate** may have an effect on hemostasis. One source indicates that it has been shown to affect bleeding time in mice, suggesting potential as an oral anticoagulant that inhibits platelet aggregation.[10] However, the underlying mechanism and the specific signaling pathways involved have not been elucidated.

## Visualizations

### Synthesis Workflow

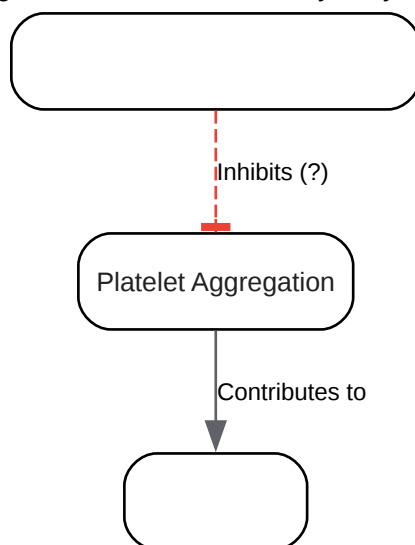


[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **Dimethyl 4-hydroxyisophthalate**.

## Potential Biological Interactions

Potential Biological Interactions of Dimethyl 4-hydroxyisophthalate



[Click to download full resolution via product page](#)

Caption: Postulated effect of **Dimethyl 4-hydroxyisophthalate** on platelet aggregation.

## Conclusion

**Dimethyl 4-hydroxyisophthalate** is a compound with a history rooted in the early 20th-century chemistry of its parent acid. While its primary modern application is in organic synthesis, preliminary data suggests potential biological activities that may warrant further investigation, particularly in the area of anticoagulation. This guide provides a foundational resource for researchers, offering key data, a reliable synthesis protocol, and a summary of the current, albeit limited, understanding of its biological relevance. Further studies are required to elucidate the specific signaling pathways through which **Dimethyl 4-hydroxyisophthalate** and its derivatives may exert their effects.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Dimethyl 4-hydroxyisophthalate | C<sub>10</sub>H<sub>10</sub>O<sub>5</sub> | CID 80087 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Hydroxyisophthalic acid | 636-46-4 | FH05264 | Biosynth [biosynth.com]
- 3. 4-Hydroxyisophthalic Acid [drugfuture.com]
- 4. Absorption and excretion of 4-hydroxyisophthalic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 5. DIMETHYL 4-HYDROXYISOPHTHALATE | 5985-24-0 [chemicalbook.com]
- 6. US2923735A - Process for the manufacture of derivatives of 4-hydroxy-isophthalic acid - Google Patents [patents.google.com]
- 7. Dimethyl 4-hydroxyisophthalate [chembk.com]
- 8. DIMETHYL 4-HYDROXYISOPHTHALATE synthesis - chemicalbook [chemicalbook.com]
- 9. Biological activity of 4-hydroxyisophthalic acid derivatives. II. Anilides with antimicrobial activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Dimethyl 4-hydroxyisophthalate | 5985-24-0 | FD144341 [biosynth.com]
- To cite this document: BenchChem. [discovery and history of Dimethyl 4-hydroxyisophthalate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293594#discovery-and-history-of-dimethyl-4-hydroxyisophthalate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)